

chemical structure of Cyclohexanone 4-[(phenylmethoxy)methyl]-

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Compound of Interest

Compound Name: Cyclohexanone, 4-[(phenylmethoxy)methyl]-
CAS No.: 132452-43-8
Cat. No.: B3046910

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Technical Guide: Cyclohexanone, 4-[(phenylmethoxy)methyl]-[1] Chemical Identity & Structural Analysis[1][2]

4-(Benzyloxymethyl)cyclohexanone is a bifunctional disubstituted cyclohexane derivative serving as a critical scaffold in medicinal chemistry.[1] It features a reactive ketone core capable of diverse functionalization and a benzyl-protected hydroxymethyl arm acting as a lipophilic anchor or a latent alcohol.[1]

Core Identifiers

Property	Detail
IUPAC Name	4-[(Phenylmethoxy)methyl]cyclohexan-1-one
Common Name	4-(Benzyloxymethyl)cyclohexanone
CAS Registry Number	132452-43-8
Molecular Formula	C ₁₄ H ₁₈ O ₂
Molecular Weight	218.29 g/mol
SMILES	<chem>O=C1CCC(COCc2ccccc2)CC1</chem>
InChI Key	Unique identifier required for database integration. [1] [2]

Conformational Analysis

The molecule exists in a chair conformation.[\[1\]](#) The bulky (benzyloxy)methyl group at the C4 position exhibits a strong thermodynamic preference for the equatorial orientation to minimize 1,3-diaxial interactions.[\[1\]](#) Unlike 4-substituted cyclohexanols, the ketone functionality at C1 removes the possibility of cis/trans isomerism in the oxidized state, rendering the compound a single achiral isomer.[\[1\]](#) However, reduction of the ketone restores chirality/isomerism, yielding cis- or trans-alcohols.[\[1\]](#)

Synthesis Pathways[\[1\]](#)[\[3\]](#)[\[4\]](#)

The industrial and laboratory-scale synthesis predominantly utilizes 1,4-dioxaspiro[4.5]decane-8-methanol as the starting material.[\[1\]](#) This route ensures the preservation of the oxygenation pattern while allowing selective manipulation of the alcohol before revealing the ketone.[\[1\]](#)

Primary Synthesis Route (Ketal Protection Strategy)

This protocol is preferred for its high yield and operational simplicity, avoiding the regioselectivity issues of direct cyclohexanone functionalization.[\[1\]](#)

Step 1: O-Alkylation (Benzylation) The primary alcohol of the ketal-protected precursor is alkylated using benzyl bromide under basic conditions.[\[1\]](#) The ketal group protects the ketone from nucleophilic attack or enolization.[\[1\]](#)

- Reagents: Sodium Hydride (NaH, 60% dispersion), Benzyl Bromide (BnBr), TBAI (catalyst).
[1]
- Solvent: THF or DMF (Anhydrous).[1]
- Conditions: 0°C to RT, 4–12 hours.[1]

Step 2: Ketal Deprotection (Hydrolysis) Acid-catalyzed hydrolysis removes the ethylene glycol ketal, regenerating the cyclohexanone core.[1]

- Reagents: 2N HCl or p-TsOH.
- Solvent: Acetone/Water or THF/Water.[1]
- Conditions: Reflux or RT, 2–6 hours.[1]

Synthesis Diagram (Graphviz)[1]



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Caption: Two-step synthesis route from commercially available ketal precursor.

Reactivity & Functionalization[1]

The chemical utility of 4-(benzyloxymethyl)cyclohexanone lies in its ability to serve as a "divergent point" in synthesis.[1] The ketone allows for ring functionalization, while the benzyl

ether remains stable until late-stage hydrogenolysis.[1]

Reductive Amination (Medicinal Chemistry Core)

This is the most frequent application, used to attach amine-bearing pharmacophores (e.g., piperidines, pyrrolidines) to the cyclohexane ring.[1]

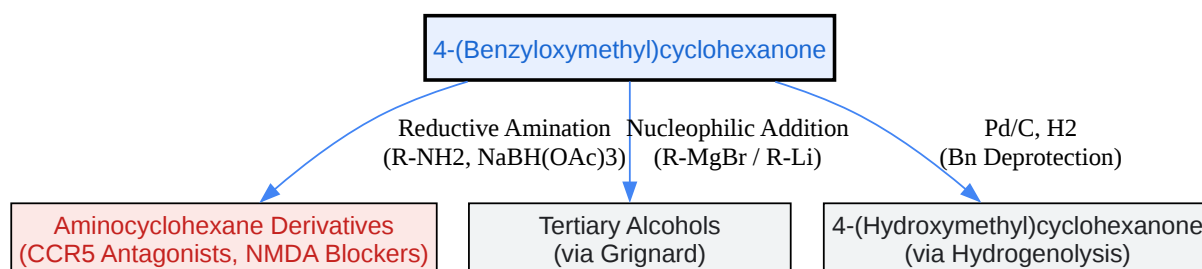
- Mechanism: Formation of an imine/enamine intermediate followed by reduction.[1]
- Reagents: Primary/Secondary Amine, Sodium Triacetoxyborohydride (STAB) or NaCNBH_3 . [1]
- Outcome: Formation of cis and trans 4-substituted cyclohexylamines.[1] The hydride source often dictates the diastereoselectivity (e.g., bulky hydrides favor equatorial attack, yielding axial amines).[1]

Grignard & Organolithium Addition

Nucleophilic addition to the ketone generates tertiary alcohols.[1]

- Stereochemistry: Nucleophiles preferentially attack from the axial direction (less hindered), yielding the alcohol group in the equatorial position (thermodynamic product) or axial position depending on reagent bulk.[1]

Reaction Network Diagram



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Caption: Divergent synthetic pathways from the core ketone intermediate.

Applications in Drug Development[1]

This scaffold is prominent in the synthesis of non-peptide small molecule inhibitors.[1]

Therapeutic Area	Mechanism of Action	Role of Scaffold
Virology (HIV)	Integrase Inhibitors	The cyclohexane ring provides a spacer that positions the benzyl ether (hydrophobic interaction) relative to the polar amide/pharmacophore core [1].[1]
Neurology	NMDA Receptor Antagonists	Used to synthesize NR2B-selective antagonists.[1][3] The 4-benzyloxymethyl group modulates blood-brain barrier (BBB) penetration and receptor binding affinity [2].[1]
Oncology	SMARCA Degraders	Acts as a linker segment in PROTACs or bifunctional degraders, connecting the E3 ligase ligand to the protein of interest ligand [3].[1]

Experimental Protocol: Ketal Deprotection

Objective: Isolation of 4-(benzyloxymethyl)cyclohexanone from its ketal precursor.

- Preparation: Dissolve crude 8-(benzyloxymethyl)-1,4-dioxaspiro[4.5]decane (10.0 g, 36 mmol) in Acetone (150 mL).
- Acidification: Add 2N Hydrochloric Acid (aq) (50 mL) dropwise with stirring.
- Reaction: Heat the mixture to a gentle reflux (approx. 56°C) for 3 hours. Monitor by TLC (System: Hexane/EtOAc 4:1); the starting material (Rf ~0.[1]6) should disappear, and the ketone product (Rf ~0.[1]4) should appear.[1][2]

- Work-up:
 - Cool to room temperature.[1][3]
 - Neutralize with saturated NaHCO₃ solution.[1]
 - Evaporate acetone under reduced pressure.[1]
 - Extract the aqueous residue with Dichloromethane (DCM) (3 x 50 mL).[1]
- Purification: Dry combined organics over MgSO₄, filter, and concentrate. Purify via silica gel chromatography (Gradient: 0-20% EtOAc in Hexanes) to yield the title compound as a colorless oil.

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